

# phosphoryl fluoride formation enthalpy and thermochemistry

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## Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

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## Thermochemical & Thermodynamic Data

The following tables consolidate key thermochemical and thermodynamic properties of **phosphoryl fluoride** from the NIST Chemistry WebBook [1] [2].

Table 1: Standard Thermochemical Properties of Phosphoryl Fluoride (Gas Phase)

Property	Value	Units	Reference
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	-1254.25	kJ/mol	[1] [2]
Standard Entropy ( $S^\circ_{\text{gas, 1 bar}}$ )	285.41	J/mol·K	[1] [2]
Molecular Weight	103.9684	g/mol	[1] [2]

Table 2: Gas Phase Heat Capacity Shomate Equation Parameters The heat capacity ( $C_p^\circ$ ), standard enthalpy ( $H^\circ - H^\circ_{298.15}$ ), and standard entropy ( $S^\circ$ ) can be calculated using the Shomate Equation for the specified temperature ranges [1] [2]:  $C_p^\circ = A + B \cdot t + C \cdot t^2 + D \cdot t^3 + E/t^2$  (where  $t = T(\text{K})/1000$ )

Parameter	Temperature Range 298 - 1100 K	Temperature Range 1100 - 6000 K
A	40.13209	107.0083
B	152.4223	0.601463
C	-133.0863	-0.121447
D	41.85757	0.008394
E	-0.539184	-6.730131
F	-1273.710	-1304.722
G	291.0395	387.2346
H	-1254.250	-1254.250

Table 3: Gas Phase Ion Energetics Data

Property	Value	Units	Reference
Ionization Energy (IE)	12.76 ± 0.01	eV	[2]
Proton Affinity	694.0	kJ/mol	[2]
Gas Basicity	664.2	kJ/mol	[2]

## Reaction Thermochemistry & Lewis Acidity

**Phosphoryl fluoride** acts as a Lewis acid, forming adducts with various anions. The following table summarizes the thermodynamics for these reactions in the gas phase [3] [2].

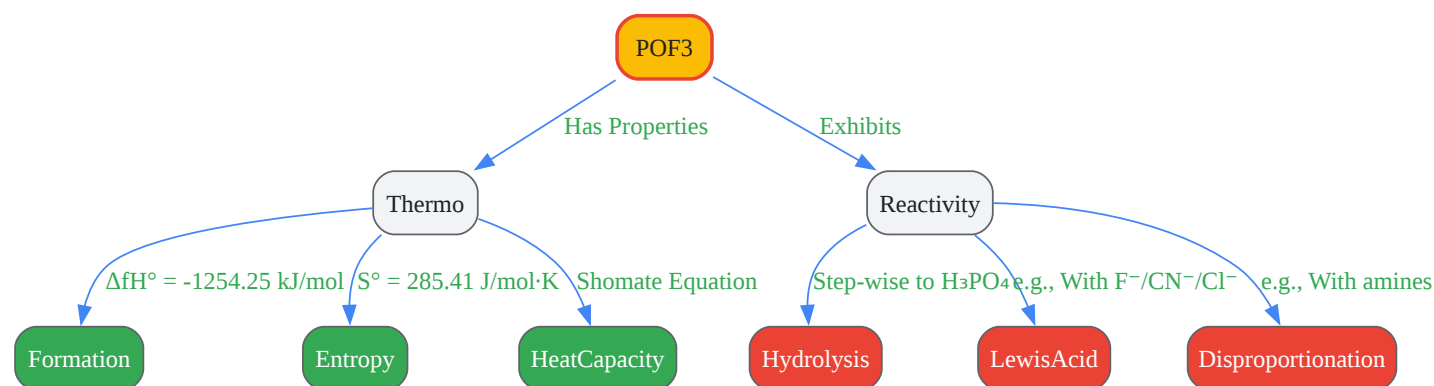
Table 4: Enthalpy and Gibbs Free Energy of Adduct Formation with Anions

Reaction	$\Delta_r H^\circ$ (kJ/mol)	$\Delta_r G^\circ$ (kJ/mol)	Method	Reference
$F^- + POF_3 \rightarrow [F^- \cdot POF_3]$	$200.0 \pm 8.4$	$168.0 \pm 8.4$	IMRE	[3] [2]
$CN^- + POF_3 \rightarrow [CN^- \cdot POF_3]$	$98.3 \pm 4.2$	$61.1 \pm 2.1$	IMRE	[3] [2]
$Cl^- + POF_3 \rightarrow [Cl^- \cdot POF_3]$	$58.2 \pm 8.4$	$32.0 \pm 8.4$	IMRE	[3] [2]

This data establishes a clear **fluoride affinity** trend, which is a key measure of Lewis acidity.

## Relationships and Reactivity

The following diagrams synthesize the information to show the core relationships and chemical behavior of **phosphoryl fluoride**.

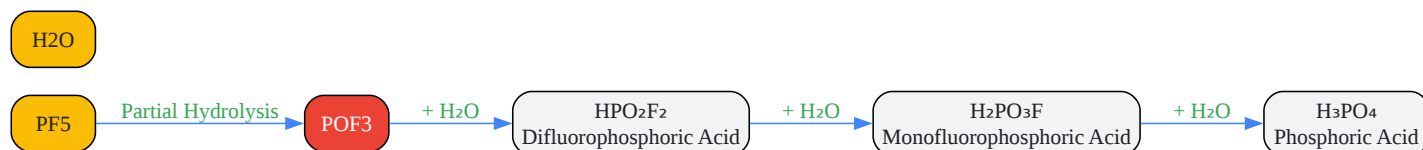


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Overview of **phosphoryl fluoride's** key properties and reactivity.

## Synthesis and Hydrolysis

A primary method of synthesizing  $\text{POF}_3$  is through the controlled hydrolysis of phosphorus pentafluoride ( $\text{PF}_5$ ) [4]. The compound itself is moisture-sensitive and undergoes a step-wise hydrolysis, which is a critical aspect of its reactivity [4].



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Key synthesis and step-wise hydrolysis pathway of  $\text{POF}_3$  [4].

## Key Insights for Research & Development

- **High Toxicity and Corrosivity:** Phosphoryl fluoride is a highly toxic and corrosive gas that reacts with water to produce hydrogen fluoride (HF) [4] [5]. Appropriate safety measures, including the use of proper personal protective equipment and fume hoods, are essential.
- **Applications in Synthesis:**  $\text{POF}_3$  is used as a chemical intermediate and fluorinating agent [6]. Its reactivity is also leveraged in modern **phosphorus fluoride exchange (PFEx) click chemistry** to synthesize phosphoramidates and other compounds, useful in drug discovery and material science [7].

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## References

1. Phosphoryl fluoride - the NIST WebBook [webbook.nist.gov]
2. Phosphoryl fluoride [webbook.nist.gov]
3. Phosphoryl fluoride - the NIST WebBook [webbook.nist.gov]

4. Phosphoryl fluoride [en.wikipedia.org]
5. Phosphoryl fluoride – Knowledge and References [taylorandfrancis.com]
6. Cas 13478-20-1,PHOSPHORYL FLUORIDE [lookchem.com]
7. for producing phosphoramidate using phosphorus Protocol ... fluoride [pubmed.ncbi.nlm.nih.gov]

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